

2-Nonadecanone: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Nonadecanone

Cat. No.: B165413

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Introduction

2-Nonadecanone, a long-chain aliphatic ketone, is a molecule of significant interest in various scientific fields, including analytical chemistry, biomedical research, and environmental studies. [1] Its unique physicochemical properties, stemming from its 19-carbon backbone and the position of the carbonyl group, make it a valuable compound for a range of applications. [1] This technical guide provides an in-depth overview of the molecular structure, chemical properties, synthesis, and potential applications of **2-Nonadecanone**, with a focus on information relevant to research and development.

Molecular Structure and Formula

2-Nonadecanone is chemically classified as a ketone, featuring a carbonyl group (C=O) at the second carbon position of a nineteen-carbon aliphatic chain. [1][2][3] This structural arrangement leads to its common name, methyl heptadecyl ketone. [1]

The fundamental details of its molecular composition are summarized below:

- Molecular Formula: $C_{19}H_{38}O$ [1][2][3]
- IUPAC Name: nonadecan-2-one [1]
- CAS Number: 629-66-3 [1][4]

- Synonyms: Methyl heptadecyl ketone, 2-Oxononadecane[3]

The long, non-polar hydrocarbon tail renders the molecule hydrophobic, while the carbonyl group imparts a degree of polarity.[2]

Physicochemical Properties

The physical and chemical properties of **2-Nonadecanone** are crucial for its handling, application, and analysis. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Weight	282.50 g/mol	[1][2]
Appearance	Fine white plates	[5]
Melting Point	55 - 57 °C	[6]
Water Solubility	0.65 mg/L at 25 °C	[5]
Vapor Pressure	0.000137 mmHg at 25°C	[5]
LogP	8.34	[5]
Polar Surface Area	17.07 Å²	[5]
Index of Refraction	1.443	[5]
Enthalpy of Vaporization	56.45 kJ/mol	[5]

Synthesis of 2-Nonadecanone

The synthesis of **2-Nonadecanone** can be achieved through several established organic chemistry routes. The two primary methods involve the Friedel-Crafts acylation and the oxidation of the corresponding alcohol.

Experimental Protocols

1. Friedel-Crafts Acylation of Heptadecane

This method involves the reaction of heptadecane with acetyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl_3). The electrophilic acylium ion generated from acetyl chloride and the Lewis acid attacks the heptadecane chain, leading to the formation of **2-Nonadecanone**.

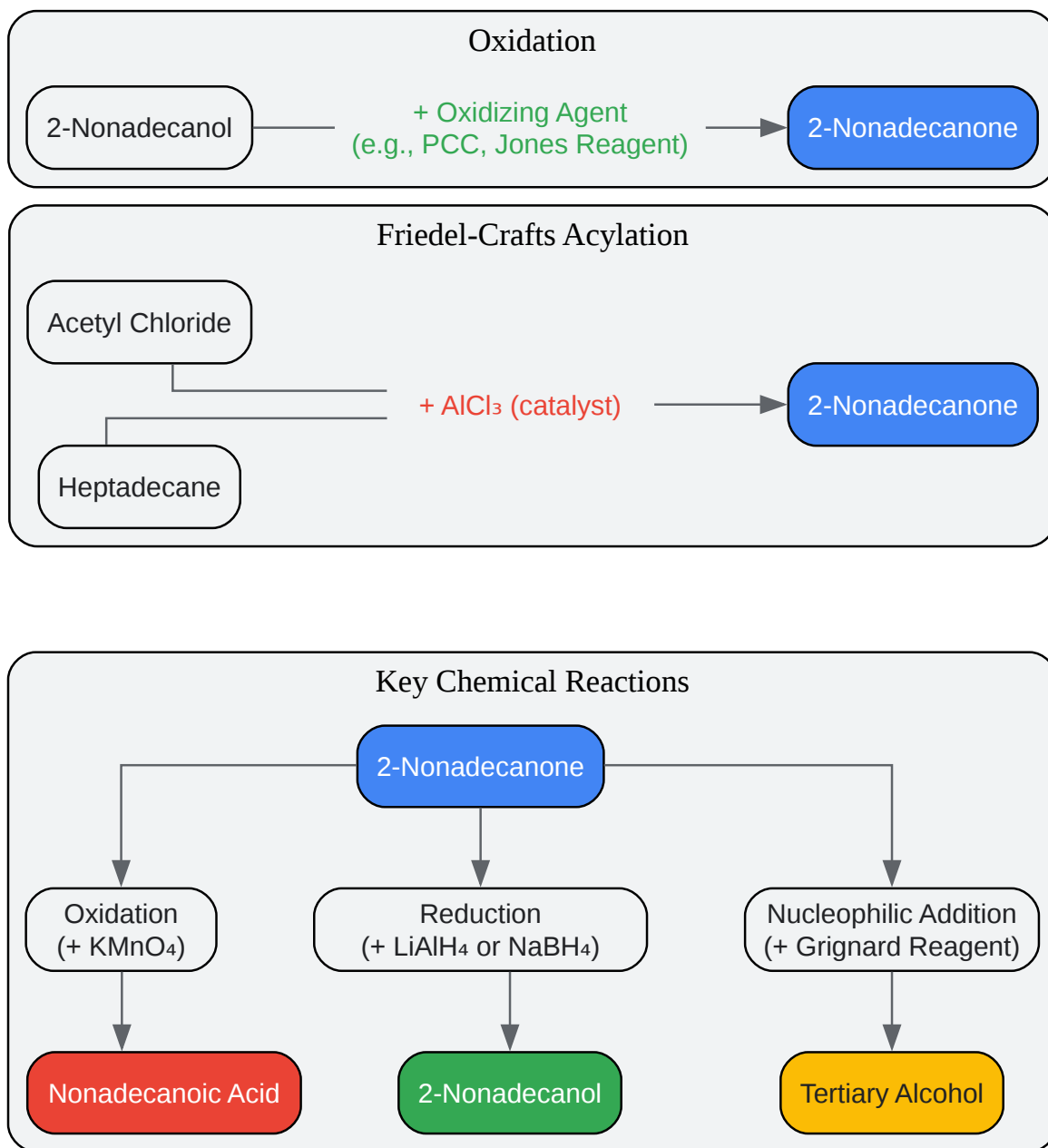
- Reactants: Heptadecane, Acetyl Chloride
- Catalyst: Aluminum Chloride (AlCl_3)
- General Procedure: While a detailed, step-by-step protocol for this specific reaction is not readily available in the cited literature, the general procedure for Friedel-Crafts acylation involves the slow addition of the acylating agent (acetyl chloride) to a mixture of the substrate (heptadecane) and the Lewis acid catalyst in an appropriate anhydrous solvent. The reaction is typically carried out at a controlled temperature, followed by an aqueous work-up to decompose the catalyst and isolate the ketone product. Purification is often achieved through techniques such as distillation or chromatography.

2. Oxidation of 2-Nonadecanol

Another common and efficient method for the synthesis of **2-Nonadecanone** is the oxidation of its corresponding secondary alcohol, 2-nonadecanol. Various oxidizing agents can be employed for this transformation.

- Starting Material: 2-Nonadecanol
- Oxidizing Agents: Common oxidizing agents for this type of conversion include pyridinium chlorochromate (PCC), Jones reagent (chromium trioxide in sulfuric acid and acetone), or milder, more selective reagents.
- General Procedure: The protocol generally involves dissolving 2-nonadecanol in a suitable organic solvent and adding the chosen oxidizing agent under controlled temperature conditions. The reaction progress is monitored by techniques like thin-layer chromatography (TLC). Upon completion, the reaction mixture is worked up to remove the oxidant and any byproducts, followed by purification of the resulting **2-Nonadecanone**.

Below is a diagram illustrating the synthetic pathways for **2-Nonadecanone**.



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- To cite this document: BenchChem. [2-Nonadecanone: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165413#2-nonadecanone-molecular-structure-and-formula]

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